

role of 3-Hydroxy Carvedilol-d5 in carvedilol pharmacokinetics

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Compound Focus: 3-Hydroxy Carvedilol-d5

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Carvedilol Pharmacokinetics Overview

Carvedilol is a non-selective beta-blocker with additional alpha-1 blocking activity, used for heart failure, hypertension, and left ventricular dysfunction [1] [2]. Its absorption, distribution, metabolism, and excretion are summarized below.

Parameter	Details
Bioavailability	25-35% due to significant first-pass metabolism [1] [2] [3].
Protein Binding	>95% (primarily to albumin) [4] [1] [2].
Time to Peak Concentration (Tmax)	1-2 hours [4] [1] [2].
Elimination Half-Life	6-10 hours [4] [1] [2].
Route of Elimination	Primarily via the bile into feces; ~16% excreted in urine [1] [2] [3].

Carvedilol is extensively metabolized in the liver, primarily by the cytochrome P450 enzymes **CYP2D6** and **CYP2C9**, through processes including oxidation and glucuronidation [1] [2] [3]. This produces several

metabolites, with **4'-hydroxyphenyl carvedilol** being notably more potent than the parent drug in beta-blockade activity [3].

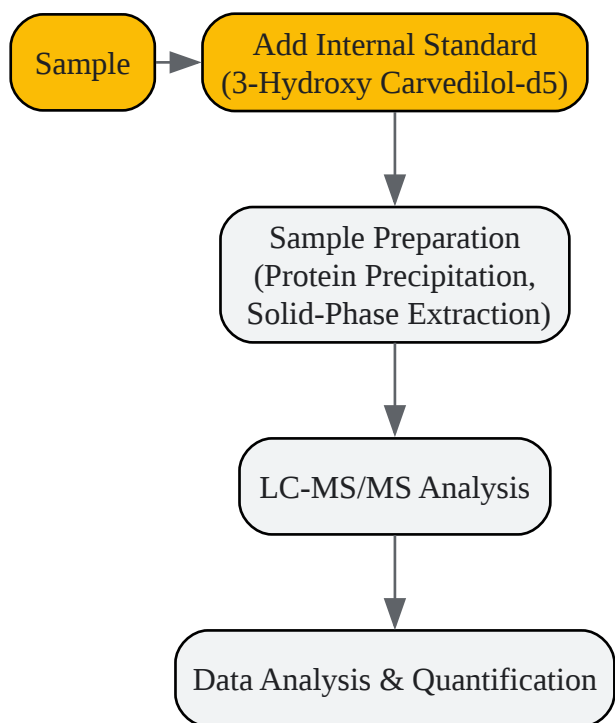
The Role of 3-Hydroxy Carvedilol-d5 in Research

In the context of this metabolism, **3-Hydroxy Carvedilol-d5** serves a specific technical purpose in laboratory analysis.

- **Primary Function:** It is a **deuterium-labeled stable isotope** of the 3-Hydroxy Carvedilol metabolite. Its core application is to serve as an **internal standard** in advanced bioanalytical techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS) [5].
- **How It Works:** Researchers add a known quantity of this labeled compound to blood or plasma samples before analysis. Because it is chemically identical to the natural metabolite but has a slightly different mass due to the deuterium atoms, the mass spectrometer can distinguish between them. This allows for highly accurate and precise measurement of the concentration of the unlabeled, naturally occurring metabolite and carvedilol itself in the sample [5].
- **Key Characteristic:** The compound is designated "**for research use only**" and is not used as a therapeutic agent in patients [5].

Experimental Protocol for Quantification

While search results do not provide a full published method, the general workflow for using **3-Hydroxy Carvedilol-d5** in quantifying carvedilol metabolites typically involves the process shown below.



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This experimental workflow ensures precise measurement by correcting for variations during sample processing and analysis [5].

Key Takeaways for Researchers

- **3-Hydroxy Carvedilol-d5 is an analytical tool**, critical for ensuring data accuracy in pharmacokinetic studies of carvedilol metabolism.
- Carvedilol's metabolism is complex and produces active metabolites, with **4'-hydroxyphenyl carvedilol** being particularly pharmacologically significant [3].
- The available search results provide a solid foundation on carvedilol's overall pharmacokinetics, but specific quantitative data on the 3-hydroxy metabolite is limited.

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